

# Benzo[d]oxazole-4-carboxylic acid solubility in different solvents

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## Compound of Interest

Compound Name: *Benzo[d]oxazole-4-carboxylic acid*

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An In-depth Technical Guide on the Solubility of **Benzo[d]oxazole-4-carboxylic Acid**

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the solubility of **Benzo[d]oxazole-4-carboxylic acid**. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document focuses on providing a robust framework for researchers to determine this critical parameter. The guide outlines a detailed experimental protocol based on established methodologies for sparingly soluble aromatic carboxylic acids, a template for systematic data presentation, and a visual representation of the experimental workflow.

## Introduction to Benzo[d]oxazole-4-carboxylic acid

**Benzo[d]oxazole-4-carboxylic acid** is a heterocyclic organic compound. Its structure, featuring a fused benzene and oxazole ring system with a carboxylic acid substituent, suggests it is likely a crystalline solid at room temperature with poor aqueous solubility. Understanding the solubility of this compound in various solvents is fundamental for a multitude of research and development activities, including:

- **Drug Discovery and Development:** Solubility is a key determinant of a compound's oral bioavailability.

- Process Chemistry: Knowledge of solubility is essential for designing efficient crystallization, purification, and formulation processes.
- In vitro and in vivo studies: The choice of a suitable solvent system is critical for accurate and reproducible biological assays.

## Theoretical Solubility Profile

Based on its chemical structure, the solubility of **Benzo[d]oxazole-4-carboxylic acid** can be predicted qualitatively:

- Aqueous Solubility: Expected to be low due to the hydrophobic nature of the benzoxazole core.
- pH-Dependent Solubility: The presence of the carboxylic acid group (an acidic functional group) implies that the solubility will significantly increase in alkaline aqueous solutions ( $\text{pH} > \text{pKa}$ ) due to the formation of the more polar and soluble carboxylate salt. Conversely, in acidic solutions ( $\text{pH} < \text{pKa}$ ), the compound will exist predominantly in its non-ionized, less soluble form.
- Organic Solvent Solubility: Higher solubility is anticipated in polar aprotic solvents such as dimethyl sulfoxide (DMSO) and N,N-dimethylformamide (DMF), and moderate solubility in polar protic solvents like methanol and ethanol. Nonpolar solvents are unlikely to be effective.

## Quantitative Solubility Data

As of the latest literature review, specific quantitative solubility data (e.g., in mg/mL or mol/L) for **Benzo[d]oxazole-4-carboxylic acid** in a range of solvents is not widely published. Therefore, experimental determination is necessary. The following table is provided as a template for researchers to record their experimentally determined solubility data.

Table 1: Experimental Solubility of **Benzo[d]oxazole-4-carboxylic Acid** This table is a template for recording experimental results.

Solvent	Temperature (°C)	Solubility (mg/mL)	Method of Analysis
Water	25	HPLC-UV	
0.1 M HCl	25	HPLC-UV	
0.1 M NaOH	25	HPLC-UV	
Phosphate-Buffered Saline (PBS), pH 7.4	37	HPLC-UV	
Methanol	25	HPLC-UV	
Ethanol	25	HPLC-UV	
Dimethyl Sulfoxide (DMSO)	25	HPLC-UV	
Acetonitrile	25	HPLC-UV	

## Experimental Protocol for Solubility Determination

The "shake-flask" method is the gold standard for determining equilibrium solubility and is recommended by regulatory bodies.[1][2] This method involves equilibrating an excess amount of the solid compound in the solvent of interest until a saturated solution is achieved.

### Materials

- **Benzo[d]oxazole-4-carboxylic acid** (high purity solid)
- Selected solvents (e.g., water, buffers of various pH, organic solvents)
- Glass vials with screw caps
- Orbital shaker with temperature control
- Centrifuge
- Syringe filters (0.22 µm)
- Volumetric flasks and pipettes

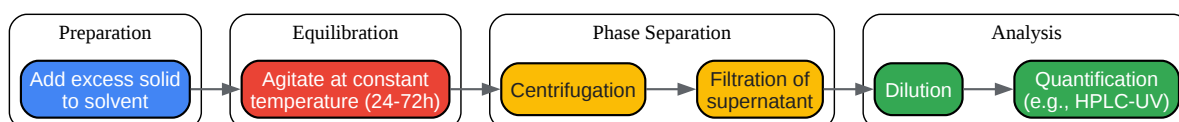
- Validated analytical method (e.g., HPLC-UV, LC-MS)

## Procedure

- Preparation of Saturated Solution:** Add an excess amount of solid **Benzo[d]oxazole-4-carboxylic acid** to a vial containing a known volume of the test solvent. The presence of undissolved solid is crucial.[\[1\]](#)[\[2\]](#)
- Equilibration:** Seal the vials and place them in an orbital shaker set to a constant temperature (e.g., 25 °C or 37 °C). Agitate the mixture for a sufficient time (typically 24-72 hours) to ensure equilibrium is reached.[\[1\]](#)
- Phase Separation:** After equilibration, remove the vials and allow the undissolved solid to sediment. Centrifuge the vials to further separate the solid from the supernatant.[\[2\]](#)
- Sample Collection:** Carefully withdraw an aliquot of the clear supernatant.
- Filtration:** Filter the aliquot through a 0.22 µm syringe filter to remove any remaining solid particles.[\[3\]](#)
- Quantification:** Accurately dilute the filtered saturated solution with a suitable solvent to a concentration that falls within the linear range of a pre-established calibration curve. Analyze the concentration using a validated analytical method such as HPLC-UV.
- Calculation:** Determine the solubility from the measured concentration and the dilution factor. The experiment should be performed in triplicate for each solvent.[\[1\]](#)

## Visualization of Experimental Workflow

The following diagram illustrates the key steps in the shake-flask method for determining the solubility of **Benzo[d]oxazole-4-carboxylic acid**.



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Caption: Shake-Flask Method Workflow for Solubility Determination.

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